

Application Note & Protocol: Synthesis of Methyl Cyclopentanecarboxylate via Fischer Esterification

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Compound of Interest

Compound Name: *Methyl cyclopentanecarboxylate*

Cat. No.: *B1359776*

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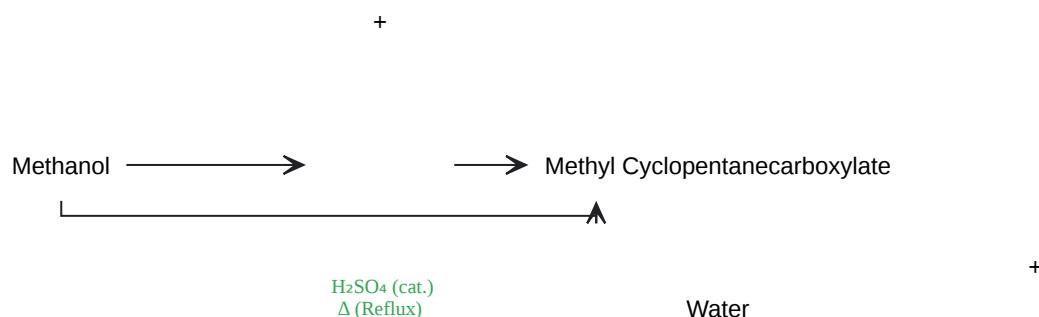
Audience: Researchers, scientists, and drug development professionals.

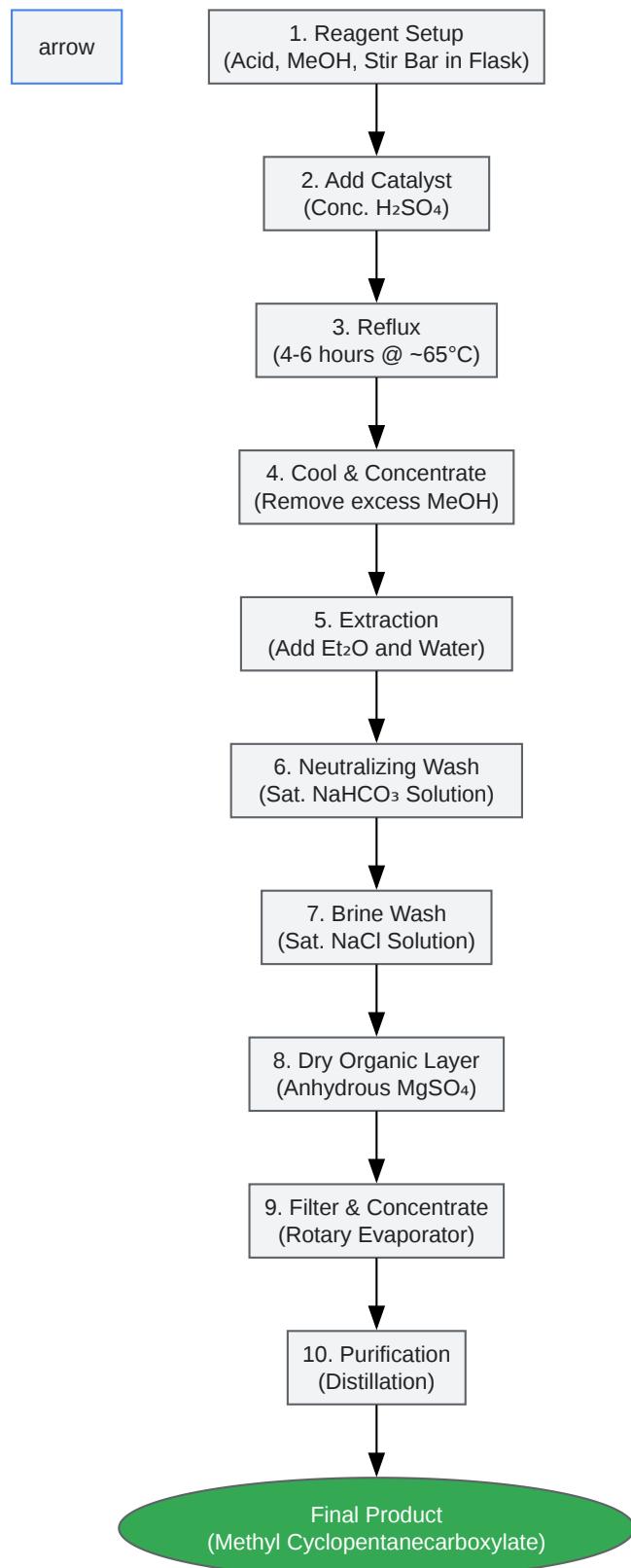
Introduction The esterification of carboxylic acids is a fundamental transformation in organic synthesis, crucial for the development of pharmaceuticals, fragrances, and polymers. **Methyl cyclopentanecarboxylate**, an important chemical intermediate, can be efficiently synthesized through the Fischer-Speier esterification of cyclopentanecarboxylic acid with methanol.^{[1][2]} This process involves the reaction of a carboxylic acid and an alcohol in the presence of a strong acid catalyst, typically sulfuric acid or p-toluenesulfonic acid.^{[3][4]} The Fischer esterification is an equilibrium-driven, nucleophilic acyl substitution reaction.^{[5][6]} To achieve high yields, the equilibrium is typically shifted towards the product by using a large excess of the alcohol or by removing the water byproduct as it is formed.^{[5][7][8]}

Reaction Scheme & Mechanism

The overall reaction involves the conversion of cyclopentanecarboxylic acid to **methyl cyclopentanecarboxylate**, with water as the only byproduct.

Cyclopentanecarboxylic Acid



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